

# The Solubility Profile of Pigment Red 146 in Organic Solvents: A Technical Examination

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Pigment Red 146** (CAS No. 5280-68-2), a monoazo pigment widely utilized in printing inks and water-based coatings.<sup>[1]</sup> This document is intended for researchers, scientists, and professionals in drug development and materials science who require a thorough understanding of this pigment's behavior in various organic media.

**Pigment Red 146**, chemically identified as N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-(methoxycarbonyl)phenyl]azo]-2-naphthalenecarboxamide, is noted for its bluish-red hue, good solvent resistance, heat stability, and light fastness.<sup>[1]</sup> However, like many azo pigments, it exhibits poor solubility in most common solvents.<sup>[1][2]</sup>

## Qualitative Solubility Assessment

Available technical and safety data sheets consistently report **Pigment Red 146** as being insoluble in water.<sup>[3][4][5][6][7]</sup> While precise quantitative solubility data in organic solvents is not widely published, its "excellent" solvent fastness rating suggests low solubility in a range of common organic solvents.<sup>[6]</sup> Azo pigments, as a class, are generally characterized by their limited solubility in organic media, which contributes to their tendency to agglomerate.<sup>[1][2]</sup>

Solvent	Qualitative Solubility/Fastness	Source
Water	Insoluble	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Organic Solvents (General)	Excellent Solvent Fastness	<a href="#">[6]</a>
Organic Solvents (General)	Poor Solubility (as a class of azo pigments)	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol for Determining Pigment Solubility

The following is a generalized protocol for the quantitative determination of **Pigment Red 146** solubility in an organic solvent of interest. This methodology can be adapted for various solvents and is based on standard practices for assessing pigment solubility. Two common approaches are the gravimetric method and the spectrophotometric method.[\[8\]](#)

### I. Preparation of a Saturated Solution

- **Sample Preparation:** Accurately weigh an excess amount of **Pigment Red 146** and add it to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial or flask).
- **Equilibration:** Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated. A magnetic stirrer or a shaker bath can be used for this purpose.
- **Separation:** After equilibration, allow the mixture to stand undisturbed to let the excess, undissolved pigment settle. Centrifugation can be employed to facilitate a more complete separation of the solid and liquid phases.

### II. Quantification of Solubilized Pigment

#### A. Gravimetric Method[\[8\]](#)

- **Filtration:** Carefully decant or pipette a known volume of the clear, supernatant (saturated solution) and filter it through a pre-weighed, fine-pored filter (e.g., a 0.2  $\mu\text{m}$  syringe filter) to

remove any remaining suspended particles.

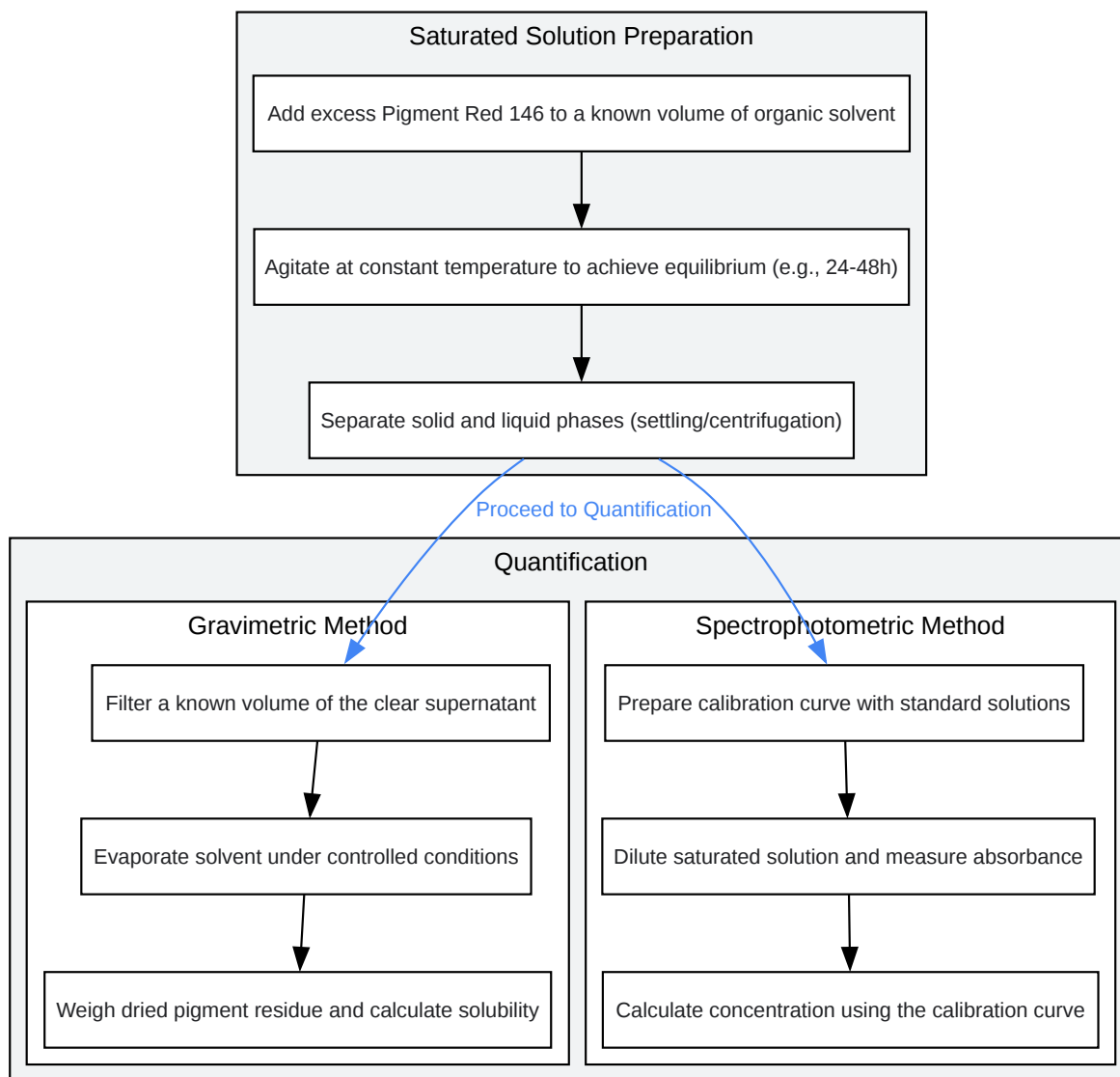
- **Solvent Evaporation:** Transfer the filtered, saturated solution to a pre-weighed, dry container. Evaporate the solvent under controlled conditions, such as in a vacuum oven at a temperature that will not degrade the pigment.
- **Calculation:** Once the solvent has been completely removed and a constant weight is achieved, weigh the container with the dried pigment residue. The solubility can then be calculated in units such as grams per liter (g/L) or milligrams per milliliter (mg/mL).

#### B. Spectrophotometric Method<sup>[8]</sup>

This method is contingent on the pigment having a known molar absorptivity in the chosen solvent and adherence to the Beer-Lambert law.

- **Calibration Curve:** Prepare a series of standard solutions of **Pigment Red 146** of known concentrations in the solvent of interest. Measure the absorbance of each standard at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Vis spectrophotometer. Plot a calibration curve of absorbance versus concentration.
- **Sample Measurement:** Obtain a clear, saturated solution as described in the "Preparation of a Saturated Solution" section. Dilute a known volume of the saturated solution with the solvent to bring the absorbance within the linear range of the calibration curve.
- **Concentration Determination:** Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- **Solubility Calculation:** Calculate the concentration of the original saturated solution, accounting for the dilution factor.

The following diagram illustrates a generalized workflow for determining pigment solubility.



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Generalized workflow for determining pigment solubility.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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